

Molecular formula and weight of 20-Methylpregn-5-en-3beta-ol.

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Compound of Interest

Compound Name: 20-Methylpregn-5-en-3beta-ol

Cat. No.: B091645

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Technical Guide: 20-Methylpregn-5-en-3beta-ol

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a concise yet in-depth overview of the core molecular and physical properties of **20-Methylpregn-5-en-3beta-ol**. The information is structured to be a readily accessible resource for professionals in research and drug development.

Core Molecular Data

20-Methylpregn-5-en-3beta-ol is a steroid derivative with the molecular formula C₂₂H₃₆O.^[1] Its molecular weight is 316.5 g/mol.^[1] This compound is also known by other names, including Guneribol.^[1]

Physicochemical Properties

The following table summarizes key computed physicochemical properties of **20-Methylpregn-5-en-3beta-ol**.

Property	Value	Source
Molecular Formula	C22H36O	PubChem[1]
Molecular Weight	316.5 g/mol	PubChem[1]
XLogP3	6.3	PubChem[1]
Hydrogen Bond Donor Count	1	PubChem
Hydrogen Bond Acceptor Count	1	PubChem
Rotatable Bond Count	2	PubChem
Exact Mass	316.276615768	PubChem[1]
Monoisotopic Mass	316.276615768	PubChem[1]
Topological Polar Surface Area	20.2 Å ²	PubChem[1]
Heavy Atom Count	23	PubChem
Complexity	506	PubChem[1]

Synthesis

The synthesis of **20-methylpregn-5-en-3beta-ol** has been described in the scientific literature. One reported method involves a multi-step reaction starting from a related pregnene derivative. [2] The general workflow for this synthesis is outlined below.



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Caption: Synthesis workflow for **20-Methylpregn-5-en-3beta-ol**.

Experimental Protocol

A detailed experimental protocol for the synthesis of **20-Methylpregn-5-en-3beta-ol** is described in the following publication:

- Blickenstaff, R.T. (1960). Journal of the American Chemical Society, 82, 3673-3676.

Due to the limited availability of the full text of this historical publication, a detailed, step-by-step protocol is not included in this guide. Researchers are advised to consult the original publication for the precise experimental parameters.

Biological Activity and Signaling Pathways

As of the latest literature review, there is limited publicly available information on the specific biological activity, mechanism of action, or associated signaling pathways for **20-Methylpregn-5-en-3beta-ol**. Further research is required to elucidate the pharmacological profile of this compound. Therefore, a diagram of its signaling pathway cannot be provided at this time.

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References

- 1. 20-Methyl-5-pregnen-3beta-ol | C₂₂H₃₆O | CID 150873 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. Human Metabolome Database: Showing metabocard for 3beta-Hydroxypregn-5-en-20-one sulfate (HMDB0060382) [hmdb.ca]
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